

Proper Disposal of Glycocholic Acid-d4 in a Laboratory Setting

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Compound of Interest

Compound Name: Glycocholic acid-d4

Cat. No.: B8055514

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The proper disposal of **Glycocholic acid-d4** is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. As a deuterated bile acid used in research, it is imperative to handle its waste with established protocols. Although some safety data sheets (SDS) may classify the solid compound as non-hazardous, others highlight its toxicity to aquatic life, necessitating its management as a regulated chemical waste.[1][2]

Immediate Safety and Handling Protocol

When preparing **Glycocholic acid-d4** for disposal, it is essential to prevent its release into the environment.[1] Spills should be collected mechanically, and the substance should not be discharged into drains, sewers, or water courses.[1][2] Laboratory personnel should treat all chemical waste, including **Glycocholic acid-d4**, as hazardous unless explicitly confirmed otherwise by an environmental health and safety professional.[3]

Quantitative Data Summary

For clarity, the key identification and hazard information for **Glycocholic acid-d4** is summarized below. This data is compiled from supplier safety data sheets.

Identifier	Information	Reference
Chemical Name	N-[()-3,7,12-trihydroxy-24-oxocholan-24-yl-2,2,4,4-d4]-glycine	[1]
CAS Number	1201918-15-1	[1]
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₆	[2][4]
Physical Form	Crystalline Solid	[4]
Primary Hazard	Toxic to aquatic life with long lasting effects (H411)	[1]
Transport Information	UN3077, Environmentally hazardous substance, solid, n.o.s.	[1]

Step-by-Step Disposal Procedure

Follow these procedural steps to ensure the safe and compliant disposal of **Glycocholic acid-d4** waste.

Step 1: Waste Identification and Segregation

- Identify the material for disposal as "**Glycocholic acid-d4**, solid waste."
- A chemical is considered waste when it is no longer intended for use.[3][5]
- Keep solid **Glycocholic acid-d4** waste separate from liquid and other incompatible chemical wastes to prevent unintended reactions.[6][7]

Step 2: Proper Containerization

- Select a suitable container that is in good condition, leak-proof, and compatible with the chemical.[5][8] The original container is often an ideal choice if it is not damaged.[6]
- Ensure the container is securely capped at all times, except when you are adding waste.[5][6][8]

Step 3: Accurate Labeling

- Affix a "HAZARDOUS WASTE" label to the container.[8]
- Clearly write the full chemical name, "**Glycocholic acid-d4**," and specify its composition on the label.[8] This ensures waste handlers are aware of the container's contents.

Step 4: Designated Storage

- Store the labeled, sealed container in a designated Satellite Accumulation Area (SAA) within the laboratory.[6][9]
- The SAA must be located at or near the point of waste generation and should be inspected weekly for any signs of leakage.[6][9]
- Do not store chemical waste in public areas like hallways.[8]

Step 5: Arrange for Professional Disposal

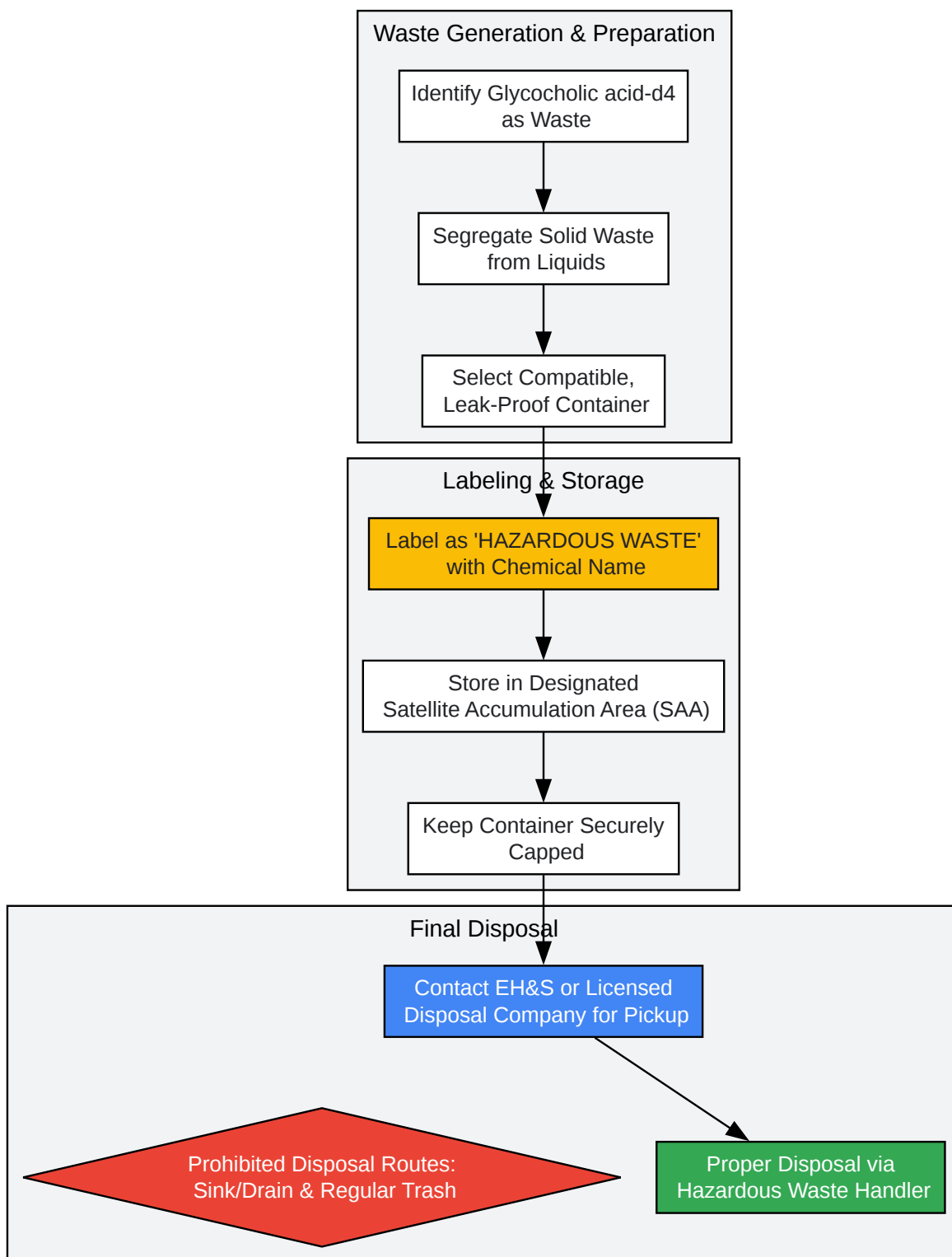
- Do not discard **Glycocholic acid-d4** in the regular trash or pour it down the drain.[3][10] Its ecotoxicity makes drain disposal particularly harmful.[1]
- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous material disposal company to schedule a pickup.[2][9]
- Complete any required waste pickup forms, providing an accurate description of the waste.[8]

Step 6: Disposal of Empty Containers

- A container that held **Glycocholic acid-d4** should be triple-rinsed with a suitable solvent before being disposed of as regular trash.[3]
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.
- Before placing the empty container in the trash, deface or remove all chemical labels.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Glycocholic acid-d4**.



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Caption: Workflow for the proper disposal of **Glycocholic acid-d4**.

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